Technical Guide: Safety & Handling of (R)-1,3-Dimethyl-piperazin-2-one

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Compound of Interest

Compound Name:	*(R)-1,3-Dimethyl-piperazin-2-one*
CAS No.:	*1240300-33-7*
Cat. No.:	*B3365508*

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Executive Summary & Chemical Identity

(R)-1,3-Dimethyl-piperazin-2-one is a chiral heterocyclic lactam used primarily as a building block in medicinal chemistry. Its fixed stereochemistry at the C3 position makes it a critical scaffold for inducing enantioselectivity in downstream pharmaceutical targets, particularly kinase inhibitors and neuroactive agents.

Unlike its structural isomer 1,4-dimethylpiperazine (which is highly corrosive and flammable), this lactam derivative exhibits a distinct reactivity profile characterized by amide stability and moderate basicity. However, as a pharmaceutical intermediate, it must be handled with high-containment protocols to prevent stereochemical degradation and operator exposure.

Chemical Identification Table

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Parameter	Data
Chemical Name	(R)-1,3-Dimethyl-piperazin-2-one
Synonyms	(3R)-1,3-dimethyl-2-piperazinone; (R)-DMP
CAS Number	1240300-33-7
Molecular Formula	$C_6H_{12}N_2O$
Molecular Weight	128.17 g/mol
Physical State	Viscous liquid or low-melting solid (depending on purity)
Chirality	(R)-Enantiomer
Solubility	Soluble in water, DMSO, Methanol, Dichloromethane

Hazard Identification & Toxicology (GHS)

While often classified less severely than its diamine analogs, this compound is a bioactive intermediate. Standard Safety Data Sheet (SDS) classifications often lag behind novel research; therefore, we apply a "Precautionary Potency" principle, treating it as a potential sensitizer and reproductive toxin until proven otherwise.

GHS Classification (H-Codes)

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed.
Skin Irritation	Cat 2	H315	Causes skin irritation.[1][2][3]
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.[1][3]
STOT - Single Exp.	Cat 3	H335	May cause respiratory irritation.[1][3]

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Toxicological Context:

- Lactam Stability: The "2-one" (amide) functionality reduces the nucleophilicity of the N1 nitrogen compared to piperazine, but the N4 nitrogen remains basic and reactive.
- Metabolic Fate: Piperazinones can be metabolically active. Inhalation of mists or vapors may allow rapid systemic absorption.

Engineering Controls & Personal Protective Equipment (PPE)

Engineering Controls

- Primary Barrier: All handling of open containers must occur within a certified Chemical Fume Hood operating at a face velocity of 100 fpm (0.5 m/s).
- Atmosphere: The compound is hygroscopic. Handling under an inert atmosphere (Nitrogen or Argon) is required not just for safety, but to maintain the enantiomeric excess (ee%) and prevent hydrolysis-related impurities.

PPE Selection Matrix

Protection Zone	Recommendation	Scientific Rationale
Respiratory	N95/P100 (solids) or OV/AG Cartridge (liquids)	Prevents inhalation of aerosols during transfer.
Ocular	Chemical Splash Goggles	Face shield required if dispensing >500 mL.
Dermal (Hands)	Double Gloving Strategy	Inner: Nitrile (4 mil). Outer: Nitrile (4-8 mil) or Butyl Rubber (for prolonged contact).
Body	Lab Coat (Cotton/Poly)	Tyvek sleeves recommended for high-volume synthesis.

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> *Critical Note on Gloves: While specific permeation data for this CAS is rare, lactams (like NMP) are known permeators. Change outer gloves immediately upon splash.*

Safe Handling & Experimental Protocols

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Environment: Store under Argon or Nitrogen to prevent moisture absorption.
- Light: Protect from light (amber vials) to prevent slow photochemical degradation.

Transfer Protocol (The "Closed Loop" Ideal)

To maintain the (R)-stereocenter integrity and operator safety, avoid open pouring.

- Equilibrate: Allow the refrigerated container to warm to room temperature inside a desiccator before opening to prevent condensation.
- Syringe Transfer: For volumes < 50 mL, use an oven-dried glass syringe with a long needle.
- Cannula Transfer: For volumes > 50 mL, use positive pressure (nitrogen) cannula transfer techniques.

Reaction Setup (Alkylation Context)

When using **(R)-1,3-Dimethyl-piperazin-2-one** as a nucleophile or scaffold:

- Solvent: Use anhydrous DMF or THF.
- Base: Strong bases (e.g., NaH, LiHMDS) are often used to deprotonate the N4 position. Caution: This generates hydrogen gas. Ensure venting.

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Visualization: Safe Handling Workflow

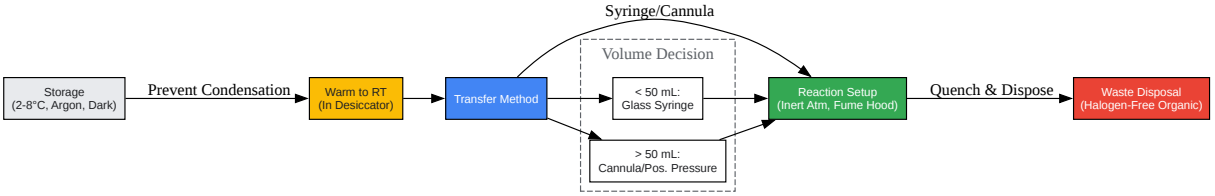

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Figure 1: Operational workflow for maintaining safety and chemical integrity during handling.

Emergency Response Protocols

Exposure Response

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen (trained personnel only).
- Skin Contact:Do not use solvents (ethanol/acetone) to wash skin; this increases permeation. Wash with soap and tepid water for 15 minutes.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids.[4] Consult an ophthalmologist.

Spill Management

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don chemical goggles and double nitrile gloves.
- Contain: Use a vermiculite or sand dike to contain the liquid.
- Absorb: Use universal absorbent pads.

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- Clean: Wipe surface with a mild detergent solution. Do not use bleach (potential reaction with amines).

Visualization: Emergency Decision Tree

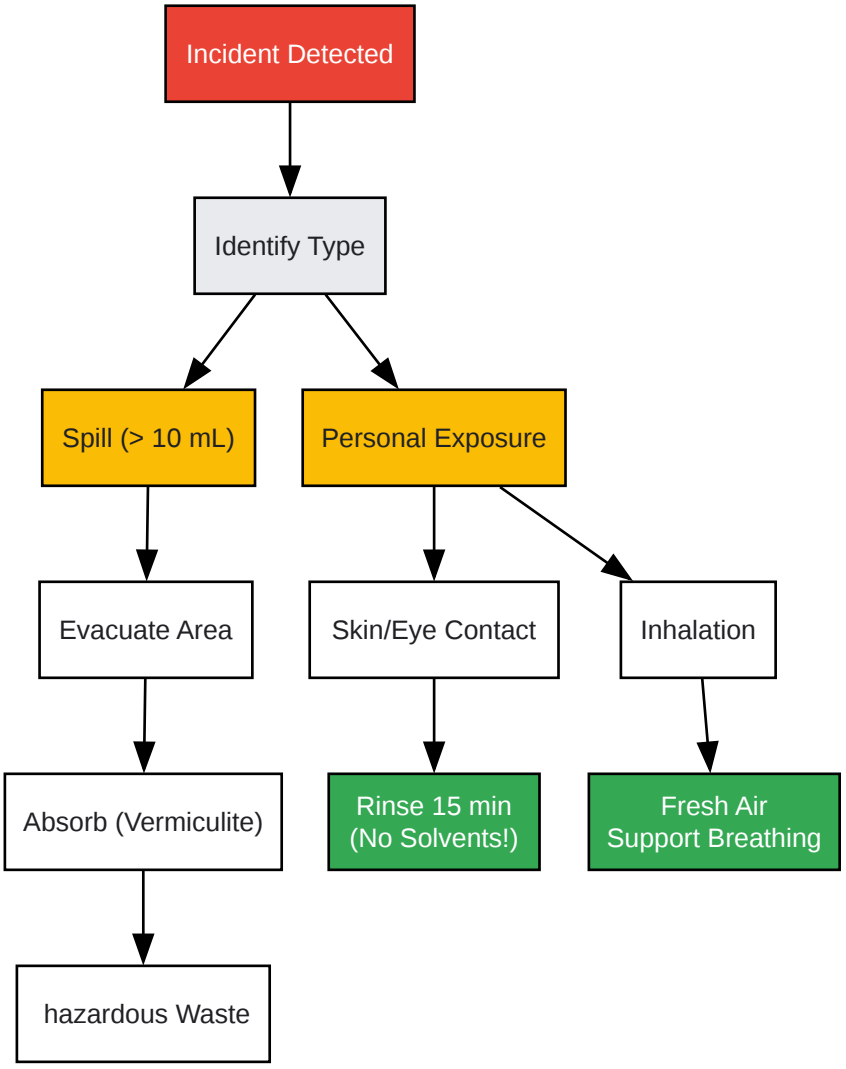

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Figure 2: Decision logic for immediate incident response.

Disposal & Environmental Compliance

- Waste Classification: Non-halogenated organic solvent waste (unless mixed with halogenated solvents during reaction).

- Protocol:

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- Collect in a dedicated HDPE or glass waste container.
- Label clearly as "Contains Heterocyclic Amine/Lactam."
- Do not drain dispose.[1][5] This compound may have aquatic toxicity potential.

References

- Sigma-Aldrich (Merck). (2024). (R)-1,3-Dimethylpiperazin-2-one Safety Data Sheet. Retrieved from
- PubChem. (2024). Compound Summary: Piperazin-2-one derivatives. National Library of Medicine. Retrieved from
- Ambeed. (2024). Safety Data Sheet: **(R)-1,3-Dimethyl-piperazin-2-one**. Retrieved from
- European Chemicals Agency (ECHA). (2024). C&L Inventory: Piperazinone derivatives. Retrieved from

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Sources

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]

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